

Methyl 3-nitroisonicotinate CAS number and molecular structure

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Compound of Interest

Compound Name: Methyl 3-nitroisonicotinate

Cat. No.: B171716

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An In-depth Technical Guide to Methyl 3-nitroisonicotinate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 3-nitroisonicotinate is a pivotal chemical intermediate, distinguished by its pyridine core functionalized with a nitro and a methyl ester group. This guide furnishes a comprehensive overview of its chemical identity, molecular structure, and critical role in synthetic chemistry, particularly in the development of advanced pharmaceutical agents and diagnostic tools. Detailed methodologies for its synthesis and key chemical transformations are presented, alongside a summary of its physicochemical and spectroscopic data. The document aims to serve as a technical resource for professionals engaged in medicinal chemistry and drug discovery, providing the foundational knowledge required for the effective utilization of this versatile building block.

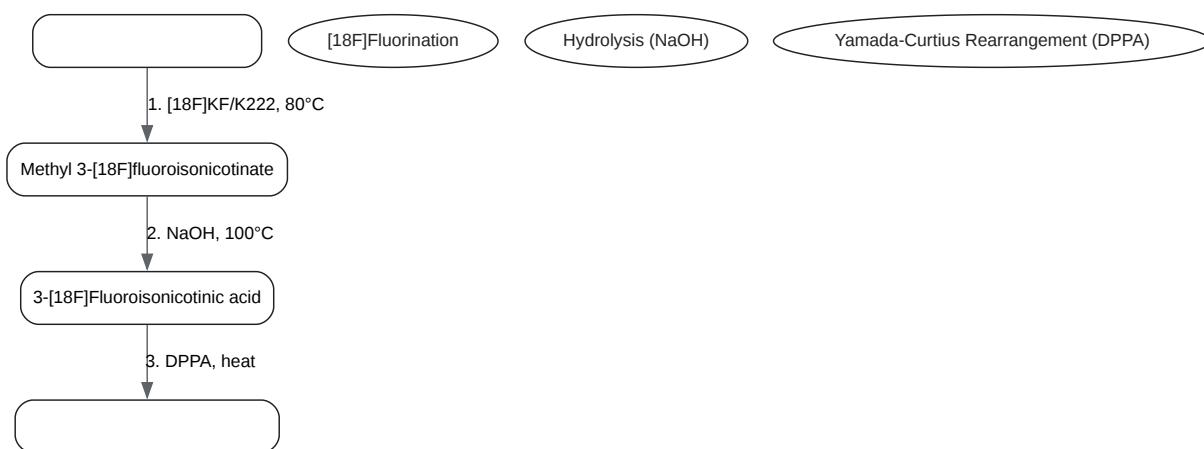
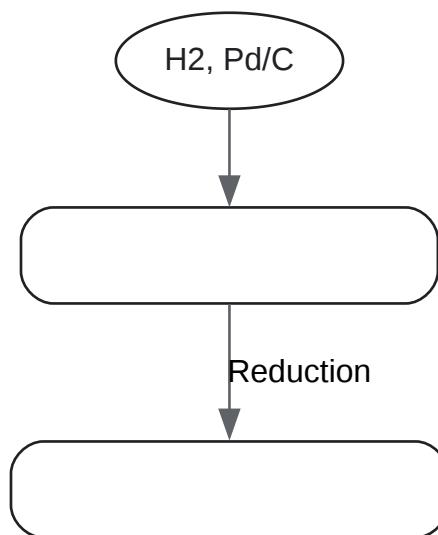
Chemical Identity and Molecular Structure

Methyl 3-nitroisonicotinate is systematically named methyl 3-nitropyridine-4-carboxylate. Its chemical structure consists of a pyridine ring substituted at the 3-position with a nitro group ($-NO_2$) and at the 4-position with a methyl ester group ($-COOCH_3$). The strong electron-

withdrawing nature of the nitro group significantly influences the electronic properties and reactivity of the pyridine ring.[1]

CAS Number: 103698-10-8[1]

Molecular Structure:



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References

- 1. Methyl 3-nitroisonicotinate | 103698-10-8 | Benchchem [benchchem.com]
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